

Monobutyltin Oxide: A Technical Guide to Commercial Sources, Purity, and Analysis

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Compound of Interest

Compound Name: Monobutyltin oxide

Cat. No.: B1276338

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **monobutyltin oxide** (MBTO), a versatile organotin compound with significant applications in various industrial and research settings. This document details its commercial availability, purity grades, and the experimental protocols for its synthesis and analysis, offering valuable information for professionals in drug development, materials science, and chemical synthesis.

Commercial Availability and Purity Grades

Monobutyltin oxide is commercially available from a range of chemical suppliers, catering to different research and industrial needs. The purity of MBTO is a critical parameter for its application, particularly in sensitive areas such as catalysis and pharmaceutical intermediate synthesis. The following table summarizes the purity specifications from various commercial sources.

Supplier	Product Name/Grade	Purity Specification	CAS Number
Vesta Chemicals	ViaCat 4100	Tin content: 54.80 – 59.50 % Chlorine content: ≤1.00 %Volatility: ≤1.00 %	2273-43-0
CP Lab Safety	Monobutyltin Oxide	Sn 56.5%±0.5%	2273-43-0
Zhishang Chemical	Monobutyltin Oxide	Purity: 99.0% min	2273-43-0
Unnamed (from Patent)	Butyl Stannoic Acid	Sn: 55.56% Cl: 0.4% Purity: 99.3%	Not specified
Tokyo Chemical Industry	Monobutyltin Oxide	Assay: 65.0 to 73.6 %	2273-43-0

It is important to note that "purity" can be defined by different metrics, including the percentage of the main component or the content of key elements like tin. Researchers should consult the suppliers' technical data sheets for detailed impurity profiles.

Experimental Protocols

The synthesis and analysis of **monobutyltin oxide** involve specific chemical procedures. The following sections detail common experimental methodologies.

Synthesis of Monobutyltin Oxide

A prevalent method for synthesizing **monobutyltin oxide** involves the hydrolysis of monobutyltin trichloride under alkaline conditions.^[1] A typical laboratory-scale synthesis is as follows:

- **Reaction Setup:** A solution of sodium carbonate (Na_2CO_3) in water is prepared in a reaction vessel. Ammonia water is added, and the solution is heated to 50°C.
- **Addition of Precursor:** Monobutyltin trichloride is slowly added dropwise to the heated alkaline solution.^[2] The reaction is maintained at a constant temperature for approximately 2 hours.

- **Washing and Filtration:** After the reaction is complete, the resulting solid **monobutyltin oxide** is filtered. The filter cake is washed with water, typically at a temperature of 50-60°C, to remove impurities.
- **Drying:** The washed product is dried under vacuum to yield the final **monobutyltin oxide** powder.^[1]

Analytical Methods for Purity Assessment

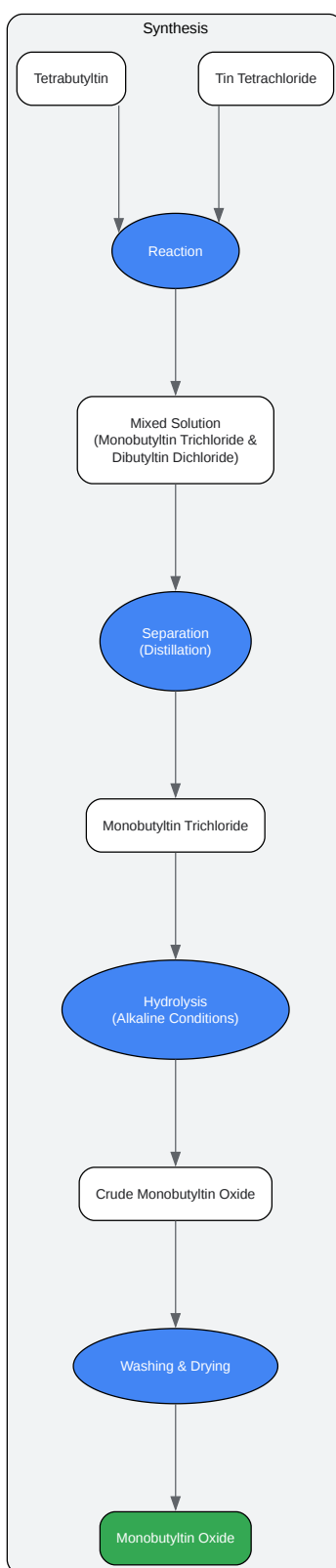
The purity of **monobutyltin oxide** can be assessed using various analytical techniques.^[3]

These methods are crucial for quality control and for ensuring the material meets the specifications for its intended application.

- **Chromatographic Techniques:** High-performance liquid chromatography (HPLC) and gas chromatography (GC) are powerful methods for separating and quantifying **monobutyltin oxide** from related organotin compounds and other impurities.^[3]
- **Mass Spectrometry (MS):** When coupled with chromatography (e.g., GC-MS), mass spectrometry provides definitive identification of the compound and its impurities based on their mass-to-charge ratio.^[3]
- **Elemental Analysis:** The tin content is a key parameter for **monobutyltin oxide** and can be determined by techniques such as inductively coupled plasma optical emission spectrometry (ICP-OES) or atomic absorption spectroscopy (AAS).

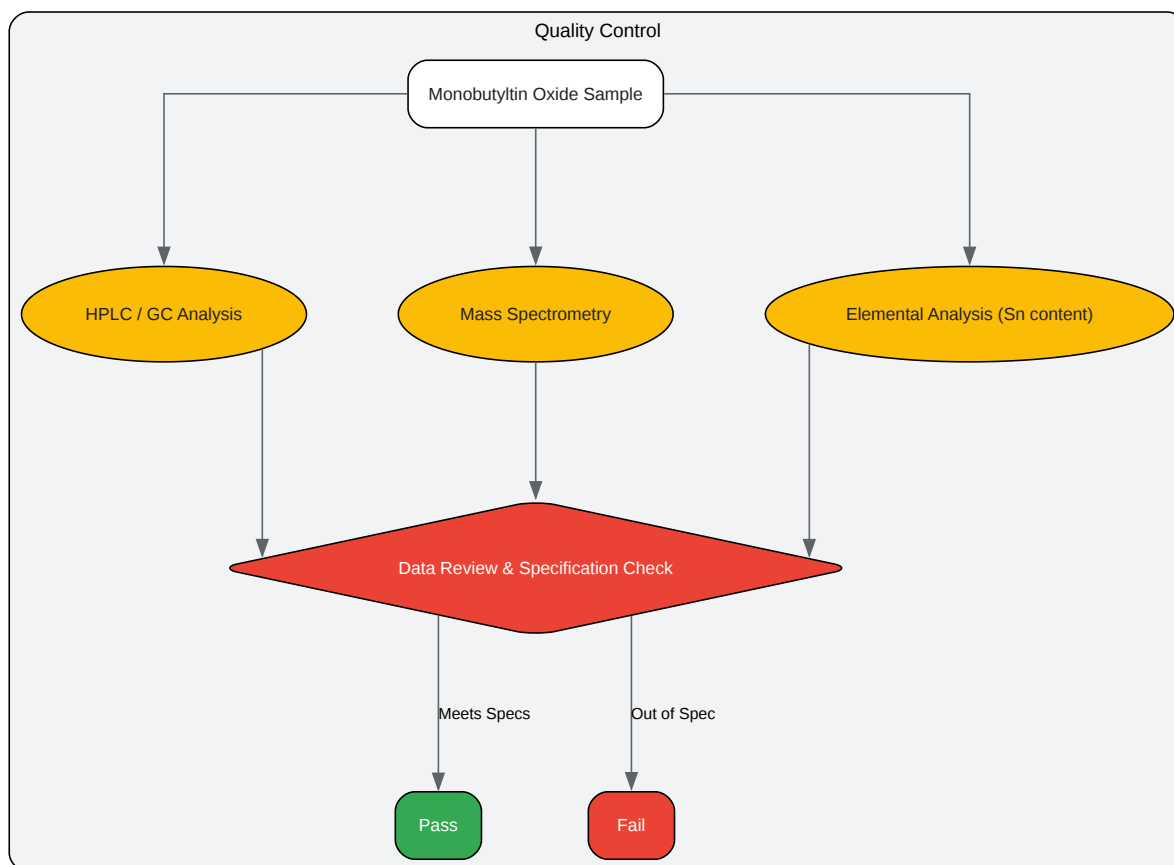
Visualizing the Synthesis and Quality Control Workflow

The following diagrams illustrate the key stages in the production and quality assurance of **monobutyltin oxide**.



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Caption: A generalized workflow for the synthesis of **monobutyltin oxide**.



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Caption: Quality control workflow for **monobutyltin oxide** analysis.

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